

# Vat Black 9 chemical structure and properties

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## Compound of Interest

Compound Name: *Vat Black 9*

Cat. No.: *B1171664*

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## An In-depth Technical Guide to Vat Black 9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Vat Black 9** (C.I. 65230; CAS No. 1328-25-2), a complex anthraquinone-based vat dye. Due to its nature as a commercial product resulting from a complex condensation reaction, **Vat Black 9** is not a single chemical entity but rather a mixture of closely related, large polycyclic aromatic molecules.

## Chemical Identity and Properties

**Vat Black 9** is characterized by its deep black color and excellent fastness properties, making it a widely used dye for cellulosic fibers such as cotton.<sup>[1][2]</sup> Its identity is established through its Colour Index (C.I.) number, 65230, and its Chemical Abstracts Service (CAS) number, 1328-25-2.<sup>[1]</sup> While a precise molecular weight and a single chemical structure are not definitively established, a frequently cited molecular formula is  $C_{126}H_{58}N_4O_{10}$ .<sup>[3][4]</sup> This formula likely represents an empirical composition of the complex mixture.

The physical and chemical properties of **Vat Black 9** are summarized in the table below.

Property	Value
Appearance	Black powder
CAS Number	1328-25-2
C.I. Number	65230
Molecular Formula	C <sub>126</sub> H <sub>58</sub> N <sub>4</sub> O <sub>10</sub> (representative)
Solubility in Water	Insoluble
Behavior in Conc. H <sub>2</sub> SO <sub>4</sub>	Dissolves to form a purple solution
Behavior in other media	Its reduced leuco form is soluble in alkaline solutions, appearing dark blue. <a href="#">[3]</a>
Applications	Dyeing of cotton, viscose, silk, and blended fabrics. <a href="#">[1]</a> <a href="#">[2]</a>

## Chemical Structure

A single, definitive chemical structure for **Vat Black 9** is not available in the public domain. Its complex nature arises from its manufacturing process, which involves the condensation of multiple large aromatic molecules. The core structure is based on anthraquinone and its derivatives.

The synthesis from known precursors suggests a highly complex, polycyclic aromatic framework. While a precise structural representation is not feasible, the synthesis pathway provides insight into the fundamental building blocks of the final dye molecules.

## Experimental Protocols: Synthesis of Vat Black 9

The manufacturing of **Vat Black 9** is a complex chemical process involving the condensation of several anthraquinone-derived precursors. The primary method described in the literature is a multi-component reaction carried out in a high-boiling solvent such as nitrobenzene, in the presence of a copper catalyst and sodium acetate.[\[1\]](#)

Reactants:

- 8,16-Pyranthreonedione
- Dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione
- 1-Aminoanthracene-9,10-dione

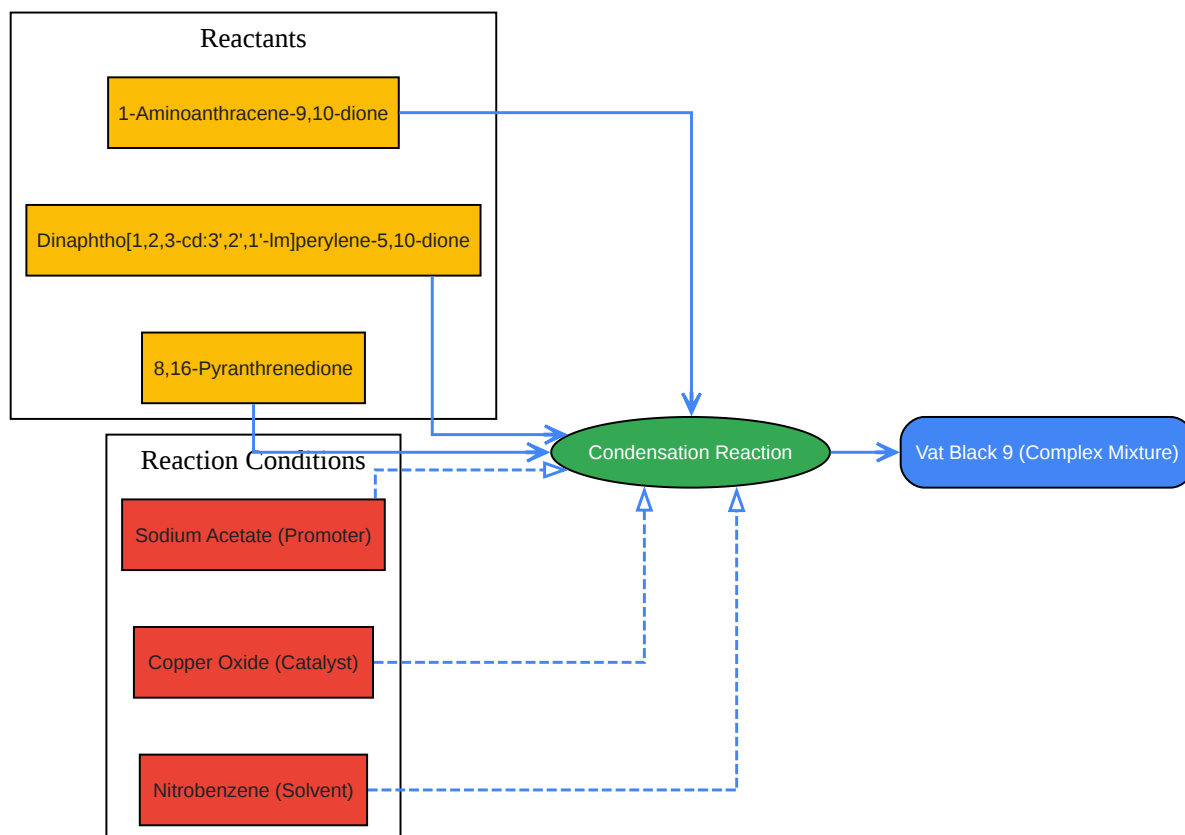
#### Reaction Conditions:

- Solvent: Nitrobenzene
- Catalyst: Copper oxide
- Promoter: Sodium acetate trihydrate
- Process: The reactants are heated together in the solvent with the catalyst and promoter to induce a series of condensation and cyclization reactions, leading to the formation of the complex dye mixture.

The resulting product is then isolated, purified, and processed into a fine powder for use in dyeing applications.

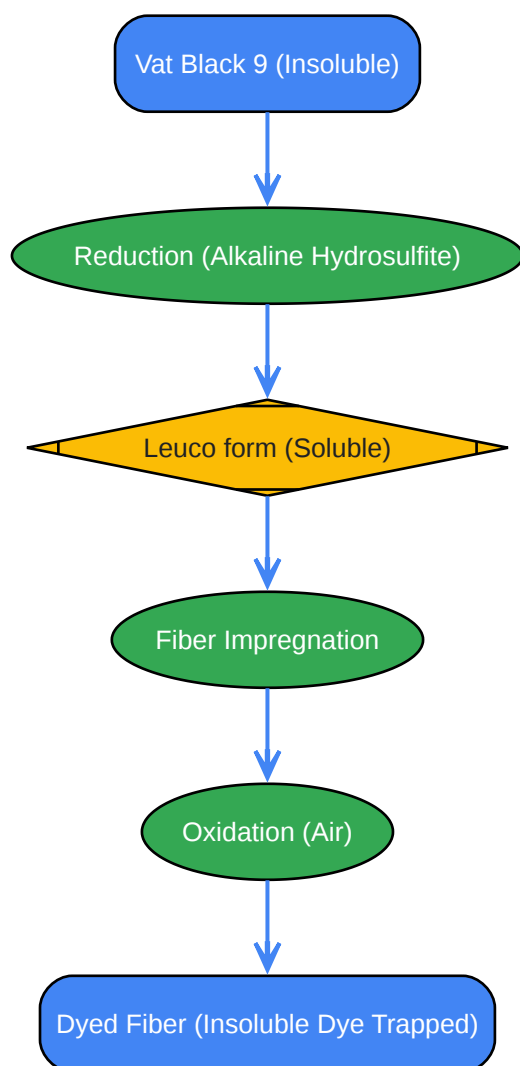
## Diagrams

The following diagrams illustrate the logical relationships in the synthesis of **Vat Black 9**.



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### Synthesis Pathway of **Vat Black 9**



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### Vat Dyeing Process for **Vat Black 9**

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